

A Technical Safety Guide to 4-Chloro-8-(trifluoromethoxy)quinoline

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 4-Chloro-8-(trifluoromethoxy)quinoline

Cat. No.: B1416549

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For Researchers, Scientists, and Drug Development Professionals

This document provides an in-depth technical guide to the safety, handling, and toxicological profile of **4-Chloro-8-(trifluoromethoxy)quinoline**. As a Senior Application Scientist, the goal is to synthesize the available data with practical, field-proven insights to ensure its safe and effective use in a research and development setting. Given the limited publicly available data for this specific compound, this guide incorporates a comparative analysis with its close structural analogue, 4-Chloro-8-(trifluoromethyl)quinoline, to establish a robust precautionary framework.

Chemical Identification and Core Properties

Proper identification is the foundation of chemical safety. **4-Chloro-8-(trifluoromethoxy)quinoline** is a halogenated quinoline derivative used in synthetic chemistry and drug discovery.

Property	Data	Source(s)
Chemical Name	4-Chloro-8-(trifluoromethoxy)quinoline	[1]
CAS Number	40516-42-5	[1]
Molecular Formula	C ₁₀ H ₅ ClF ₃ NO	[1]
Molecular Weight	247.60 g/mol	[1]
Structure	FC(F) (F)OC1=C2N=CC=C(Cl)C2=C C=C1	[1]
Purity	Typically ≥95%	[1]
Physical Properties	Data not available. See analogue data in Section 3 for reference.	
Storage Conditions	Store at 2-8°C under an inert atmosphere.	[1]

Hazard Assessment and GHS Classification

The primary safety data for **4-Chloro-8-(trifluoromethoxy)quinoline** indicates that it is harmful through multiple exposure routes. The Globally Harmonized System (GHS) classification, derived from available safety data sheets, mandates a clear warning of its potential hazards.

Signal Word:Warning

Hazard Class & Category	Hazard Statement	GHS Code
Acute Toxicity, Oral (Category 4)	Harmful if swallowed	H302
Acute Toxicity, Dermal (Category 4)	Harmful in contact with skin	H312
Acute Toxicity, Inhalation (Category 4)	Harmful if inhaled	H332

Source: This classification is based on an available Safety Data Sheet for CAS 40516-42-5 and standard GHS phrase interpretations[2][3][4].

The primary toxicological concern is acute toxicity upon ingestion, skin contact, or inhalation. Unlike some other chlorinated quinolines, there is currently no data to classify it as a skin or eye irritant, but these effects should not be ruled out without further testing.

Comparative Analysis: 4-Chloro-8-(trifluoromethyl)quinoline

To build a more comprehensive safety profile, we can analyze the data for the closely related analogue, 4-Chloro-8-(trifluoromethyl)quinoline (CAS 23779-97-7). The key structural difference is a trifluoromethyl group ($-CF_3$) instead of a trifluoromethoxy group ($-OCF_3$). While the toxicological profiles may not be identical, the physical properties and hazard classes of this analogue provide a valuable precautionary reference.

Analogue GHS Classification: This analogue is classified as causing skin and eye irritation and potential respiratory irritation. This suggests that despite the lack of specific data for the methoxy compound, researchers should handle it with the assumption that it may also irritate skin, eyes, and the respiratory tract.

Property (Analogue)	Data	Source(s)
Melting Point	80-82 °C	[5] [6]
Boiling Point	265.5 °C (Predicted)	[5]
Solubility	Low solubility in water. Soluble in Chloroform, Methanol.	[5] [7]

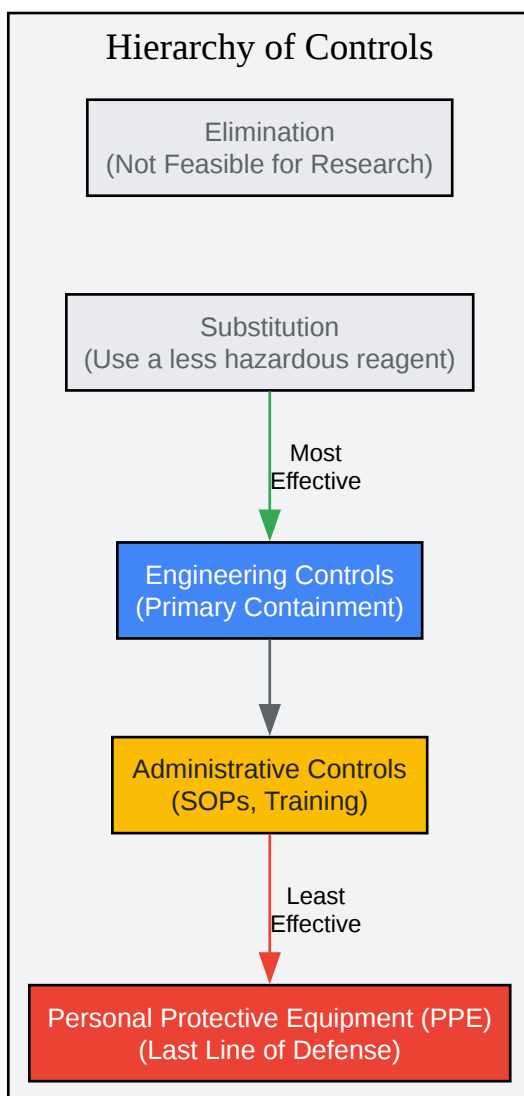
The solid nature and defined melting point of the analogue suggest that **4-Chloro-8-(trifluoromethoxy)quinoline** is also likely a solid at room temperature, necessitating protocols for handling powders safely.

Experimental Protocols: Safe Handling and Engineering Controls

A multi-layered approach to safety, prioritizing engineering controls and personal protective equipment (PPE), is essential.

Hierarchy of Controls Workflow

This diagram illustrates the mandatory sequence of considerations for mitigating exposure. Engineering controls are the most critical line of defense.



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Caption: Workflow for implementing safety controls.

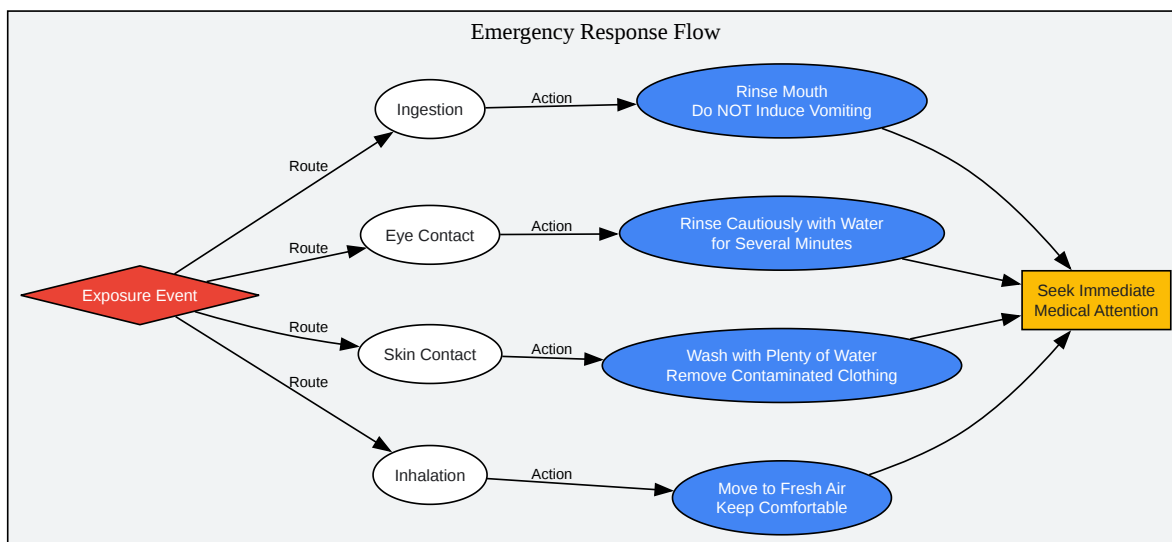
Step-by-Step Handling Protocol:

- Preparation: Before handling, ensure a chemical fume hood is certified and operational. Designate a specific area for the work.
- Engineering Controls: All weighing and solution preparation must be conducted inside a chemical fume hood to prevent inhalation of dust or vapors.
- Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.
- Skin Protection: Wear a flame-retardant lab coat and handle the compound with chemically resistant gloves (e.g., nitrile).
- Respiratory Protection: If working outside of a fume hood is unavoidable (not recommended), a NIOSH-approved respirator with appropriate cartridges is required.
- Dispensing: Use non-sparking tools for handling the solid material. Avoid creating dust. If dissolving, add the solid to the solvent slowly.
- Post-Handling: Wash hands and any exposed skin thoroughly after handling, even if gloves were worn. Decontaminate the work area and any equipment used.

Emergency and First-Aid Procedures

Rapid and correct response to an exposure is critical. The following procedures are based on the known hazards of this chemical class.



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Caption: First-aid response for different exposure routes.

- If Inhaled: Remove the person to fresh air and keep them comfortable for breathing. If breathing is difficult, give oxygen. Seek immediate medical attention.
- If on Skin: Immediately wash with plenty of water. Take off contaminated clothing and wash it before reuse. Seek medical attention.
- If in Eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention.
- If Swallowed: Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a poison control center or doctor immediately.

Storage, Spills, and Disposal

Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place. The recommended temperature is 2-8°C[1]. The storage area should be locked.

Spill Response:

- Evacuate personnel to a safe area and ensure adequate ventilation.
- Wear full PPE, including respiratory protection.
- Avoid dust formation. Gently sweep or vacuum up the spilled solid.
- Collect the material in a suitable, closed container for disposal.
- Clean the spill area thoroughly.

Disposal: Dispose of contents and container to an appropriate treatment and disposal facility in accordance with all applicable local, state, and federal regulations. Do not allow the chemical to enter drains.

Conclusion

4-Chloro-8-(trifluoromethoxy)quinoline is a research chemical that must be handled with care, recognizing its classification as harmful if swallowed, inhaled, or in contact with skin. While comprehensive toxicological data is not yet available, a precautionary approach informed by its structural analogue, 4-Chloro-8-(trifluoromethyl)quinoline, is warranted. Strict adherence to engineering controls, diligent use of personal protective equipment, and preparedness for emergency situations are paramount for ensuring the safety of all laboratory personnel.

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